

Application Notes and Protocols for h-CAII-IN-8 Enzyme Inhibition Assay

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These application notes provide a detailed protocol for determining the inhibitory activity of **hCAII-IN-8** against human carbonic anhydrase II (hCAII) using a colorimetric assay. This document is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

Human carbonic anhydrase II (hCAII) is a zinc-metalloenzyme that plays a crucial role in various physiological processes, including pH homeostasis, CO2 transport, and respiration.[1] Its involvement in pathological conditions such as glaucoma, epilepsy, and some cancers has made it a significant therapeutic target.[1] hCAII-IN-8 is a potent and highly selective amide inhibitor of hCAII.[2] This document describes a robust and reproducible method to characterize the inhibitory potency of hCAII-IN-8 by monitoring the esterase activity of hCAII.

The assay is based on the enzymatic hydrolysis of a colorless substrate, 4-nitrophenyl acetate (p-NPA), to a yellow-colored product, 4-nitrophenol.[1] The rate of formation of 4-nitrophenol is monitored spectrophotometrically at 405 nm. In the presence of an inhibitor like **hCAII-IN-8**, the rate of this reaction decreases, and the extent of this decrease is proportional to the inhibitor's concentration and potency.[1]

Signaling Pathway of Carbonic Anhydrase II

The catalytic activity of hCAII is fundamental to cellular pH regulation. The enzyme catalyzes the reversible hydration of carbon dioxide (CO2) to bicarbonate (HCO3-) and a proton (H+).

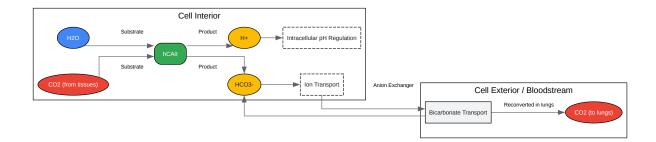




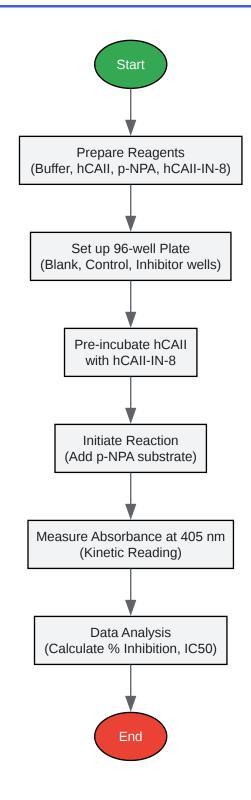


This reaction is a critical step in the transport of CO2 from tissues to the lungs and in maintaining the acid-base balance in various tissues and biological fluids.









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References

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